

Essential Safety and Operational Guidance for Handling Lanthionine

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Compound of Interest

Compound Name: Lanthionine

Cat. No.: B7814823

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of **Lanthionine**, including operational and disposal plans. The following procedural, step-by-step guidance is designed to directly answer specific operational questions and build a foundation of trust in laboratory safety and chemical handling.

Chemical Identifier:

- Name: **Lanthionine**
- CAS Number: 922-55-4
- Molecular Formula: C₆H₁₂N₂O₄S[1]
- Appearance: Off-white crystalline powder[1]
- Solubility: Slightly soluble in water[1]

Personal Protective Equipment (PPE)

While specific quantitative data such as permissible exposure limits (PELs) are not established for **Lanthionine**, a conservative approach to personal protection is essential.[1] The following PPE is required to minimize exposure when handling **Lanthionine**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical safety goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Gloves	Appropriate protective gloves to prevent skin exposure. Nitrile gloves are a common choice for handling powdered chemicals. [1]
Body Protection	Lab Coat/Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. [1]
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if workplace conditions warrant its use, such as when generating dust or if irritation is experienced. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed. [1]

Operational Plan: Handling Lanthionine

Adherence to a strict operational plan is crucial for the safe handling of **Lanthionine** in a laboratory setting.

Engineering Controls:

- Work in a well-ventilated area.

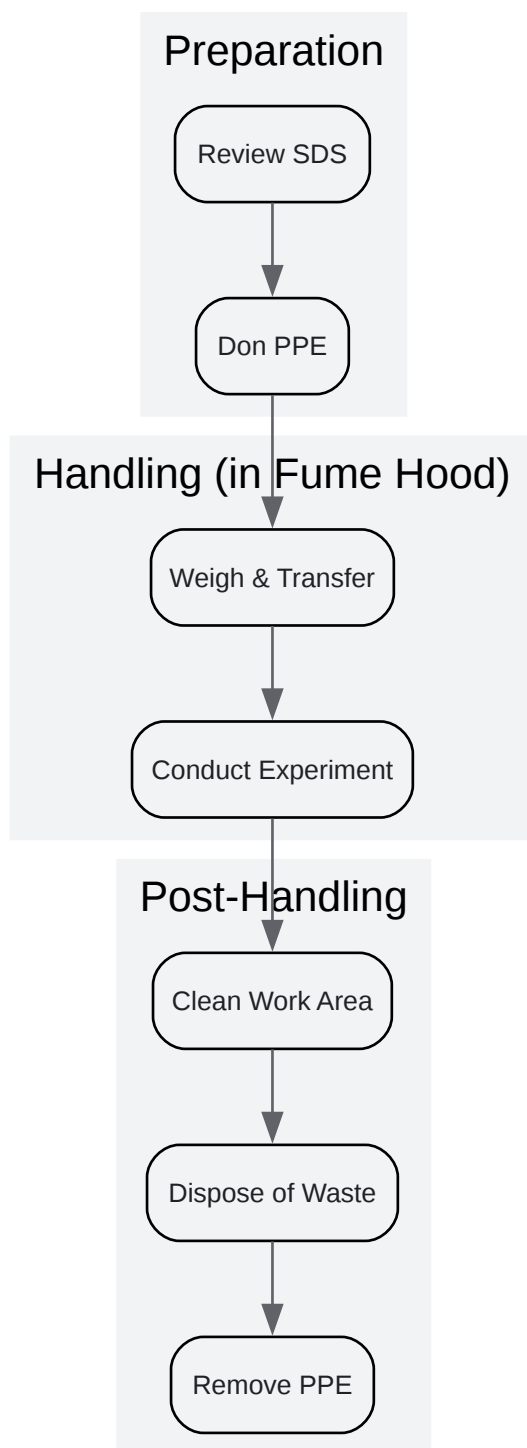
- Use a chemical fume hood or other local exhaust ventilation to keep airborne concentrations low.^[1]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.^[1]

Standard Operating Procedure for Handling:

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) for **Lanthionine** before beginning work.
 - Ensure the work area is clean and uncluttered.
 - Don all required PPE as specified in the table above.
- Weighing and Transferring:
 - Conduct all weighing and transferring of **Lanthionine** powder within a chemical fume hood to minimize inhalation of dust.
 - Use a spatula or other appropriate tool to handle the powder. Avoid creating dust clouds.
 - Keep the container tightly closed when not in use.^[1]
- During Experimentation:
 - Avoid contact with eyes, skin, and clothing.^[1]
 - Wash hands thoroughly after handling, even if gloves were worn.^[1]
 - Be aware of incompatible materials, such as strong oxidizing agents.^[1]
- Post-Experiment:
 - Clean the work area thoroughly.
 - Properly dispose of all waste as outlined in the Disposal Plan below.

- Remove and properly store or dispose of PPE.

Lanthionine Handling Workflow



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Caption: A workflow diagram for the safe handling of **Lanthionine**.

Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[1\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[\[1\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[\[1\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)

Spill Response:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Provide ventilation.
- Vacuum or sweep up the material and place it into a suitable, labeled, and closed container for disposal.[\[1\]](#)
- Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **Lanthionine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

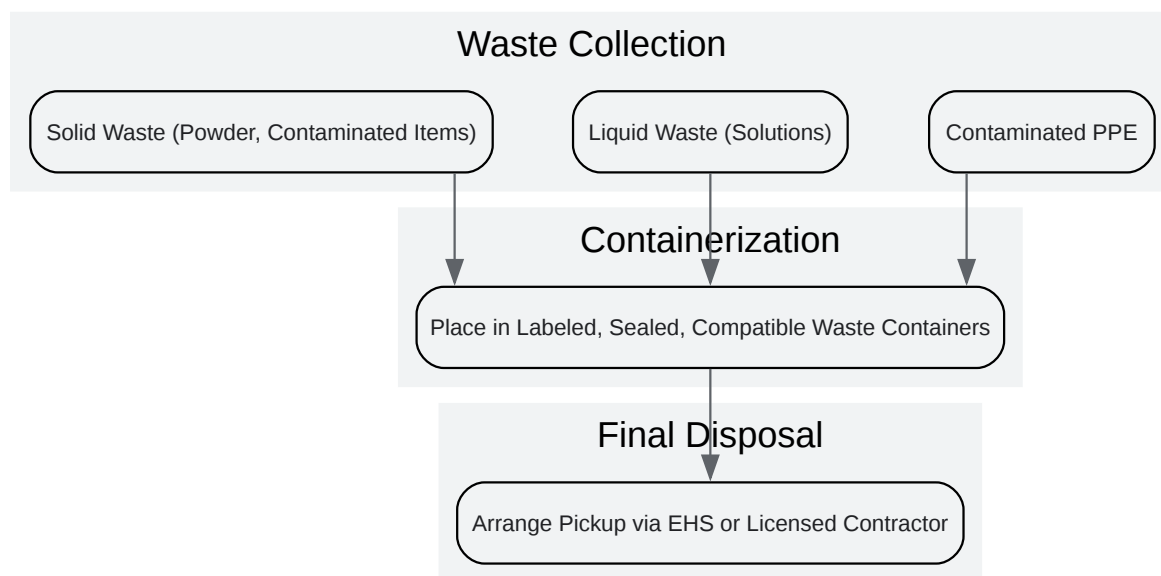
Waste Characterization:

- As a generator of chemical waste, you must determine if the waste is classified as hazardous.[\[1\]](#)
- **Lanthionine** is not listed as a P-series or U-series hazardous waste under the Resource Conservation and Recovery Act (RCRA).[\[1\]](#)
- Consult US EPA guidelines in 40 CFR Parts 261.3 and your state and local hazardous waste regulations for complete and accurate classification.[\[1\]](#)

Disposal Procedure:

- Solid Waste:
 - Collect all excess **Lanthionine** powder and any materials heavily contaminated with it (e.g., weigh boats, contaminated paper towels) in a clearly labeled, sealed, and compatible waste container.
- Liquid Waste:
 - If **Lanthionine** is in a solution, it must be collected in a labeled, sealed, and compatible liquid waste container. Do not pour down the drain.
- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE as solid hazardous waste.
- Waste Pickup:
 - Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

Lanthionine Disposal Workflow



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Caption: A workflow diagram for the proper disposal of **Lanthionine** waste.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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